

2-Amino-4,6-dichlorotriazine chemical properties and structure

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Compound of Interest

Compound Name: 2-Amino-4,6-dichlorotriazine

Cat. No.: B014056

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An In-depth Technical Guide to 2-Amino-4,6-dichlorotriazine

For researchers, scientists, and professionals in drug development, **2-Amino-4,6-dichlorotriazine** (CAS No. 933-20-0) is a pivotal intermediate compound.^[1] Its unique trifunctional character, derived from a stable triazine core, two highly reactive chlorine atoms, and a versatile amino group, makes it an essential building block in the synthesis of a wide array of complex molecules, particularly active pharmaceutical ingredients (APIs).^{[1][2]} This guide provides a comprehensive overview of its chemical properties, structure, and key experimental protocols.

Chemical Structure and Reactivity

2-Amino-4,6-dichlorotriazine is a heterocyclic compound built upon a 1,3,5-triazine ring.^[1] Its structure features two chlorine atoms at the 4 and 6 positions and an amino group at the 2 position.^{[1][3]}

The key to its synthetic utility lies in the differential reactivity of these functional groups:

- **Reactive Chlorine Atoms:** The chlorine atoms are highly susceptible to nucleophilic aromatic substitution (S_NAr).^{[1][2]} This allows for their displacement by a wide range of nucleophiles, including amines, alcohols, and thiols. Reaction conditions can be carefully controlled to achieve either selective monosubstitution or complete disubstitution, offering significant synthetic flexibility.^[2]

- **Functional Amino Group:** The amino group at the 2-position provides another site for chemical modification.^[1] It can undergo typical reactions of primary amines, such as acylation and alkylation, enabling further molecular elaboration to refine pharmacological properties like solubility, binding affinity, and metabolic stability.^{[1][2]}

This combination of reactive sites allows chemists to introduce a diverse range of substituents, making it a valuable scaffold in the construction of novel drug candidates, including anticancer, antiviral, and anti-inflammatory agents.^[1]

Chemical and Physical Properties

The physicochemical properties of **2-Amino-4,6-dichlorotriazine** are summarized below. It typically appears as a white to off-white crystalline solid or powder.^{[1][3]}

Property	Value	Citations
CAS Number	933-20-0	^{[1][4][5][6]}
Molecular Formula	C ₃ H ₂ Cl ₂ N ₄	^{[1][4][6][7]}
Molecular Weight	164.98 g/mol	^{[1][4][5][7]}
Appearance	White to off-white crystalline solid	^{[1][3]}
Melting Point	235-242 °C	^{[1][5][6]}
Boiling Point	428.8 ± 28.0 °C at 760 mmHg (Predicted)	^{[5][6][8]}
Density	1.7 ± 0.1 g/cm ³	^{[5][6]}
Solubility	Sparingly soluble in water; Soluble in warm methanol and dioxane.	^[3]
pKa	2.28 ± 0.10 (Predicted)	^[3]
LogP	0.47	^[5]

Experimental Protocols

The synthesis of **2-Amino-4,6-dichlorotriazine** is primarily achieved through the controlled reaction of Cyanuric Chloride (2,4,6-trichloro-1,3,5-triazine) with an ammonia source. The differential reactivity of the chlorine atoms at various temperatures is key to achieving selective substitution.^[9]

Protocol: Synthesis from Cyanuric Chloride and Ammonia

This protocol is based on the nucleophilic substitution of one chlorine atom on the cyanuric chloride ring.

Materials and Equipment:

- Cyanuric Chloride (2,4,6-trichloro-1,3,5-triazine)
- Ammonia source (e.g., liquid ammonia^[10] or ammonium hydroxide solution^{[3][8]})
- Anhydrous solvent (e.g., Tetrahydrofuran (THF)^[10], Dichloromethane (DCM)^{[3][8]})
- Diglyme (optional, co-solvent)^[10]
- Reaction vessel with stirring mechanism and cooling bath
- Dropping funnel
- Filtration apparatus
- Rotary evaporator
- Purification system (e.g., flash chromatography)

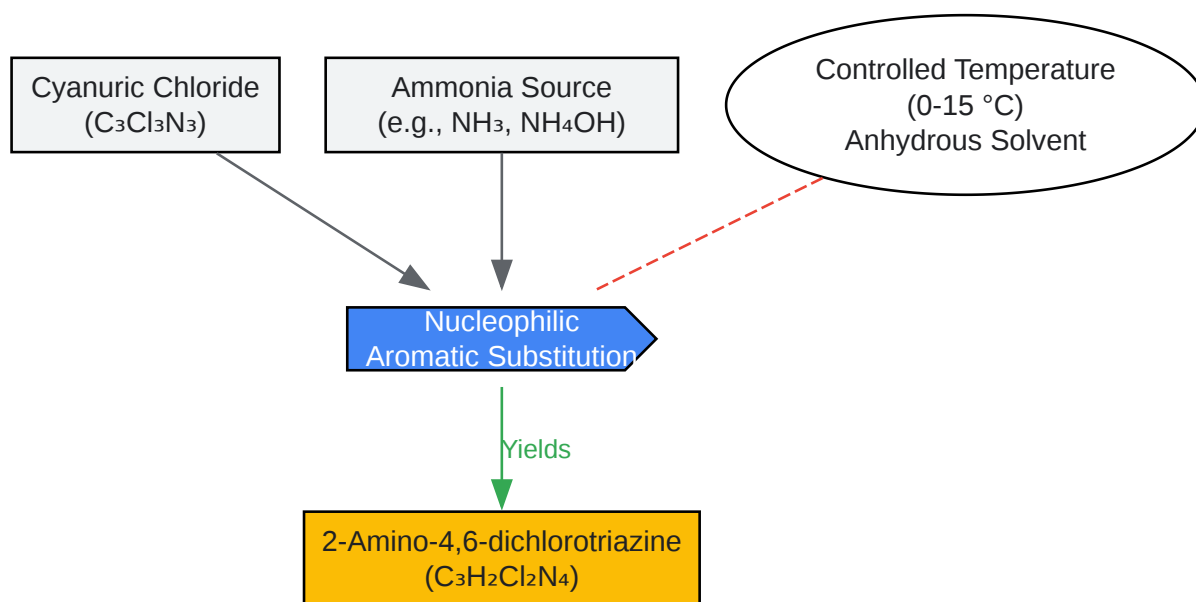
Procedure:

- Reaction Setup: Dissolve cyanuric chloride in an appropriate anhydrous solvent (e.g., THF or DCM) in a reaction vessel equipped with a stirrer and cool the solution to 0°C using an ice bath.^{[3][8][10]}

- **Nucleophile Addition:** Add the ammonia source (e.g., liquid ammonia or an equimolar amount of ammonium hydroxide solution) dropwise to the stirred solution.^{[3][8][10]} It is crucial to maintain a low temperature (typically between 0°C and 15°C) during the addition to prevent over-reaction and the formation of di- or tri-substituted byproducts.^{[9][10]}
- **Reaction Monitoring:** Stir the mixture for a designated period (e.g., one hour) at low temperature, then allow it to warm to room temperature while continuing to stir.^[10] The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** Upon completion, the resulting suspension is filtered to remove any precipitated salts (e.g., ammonium chloride).^[10] The filtrate is then concentrated under reduced pressure.^[10]
- **Purification:** The crude product is typically purified by pouring the concentrated filtrate into ice water to precipitate the solid product, which is then collected by filtration, washed with water, and dried.^[10] Alternatively, for higher purity, flash column chromatography can be employed using a solvent system such as ethyl acetate/dichloromethane.^{[3][8]} A high yield (up to 99%) of 2-Amino-4,6-dichloro-s-triazine can be obtained.^[8]

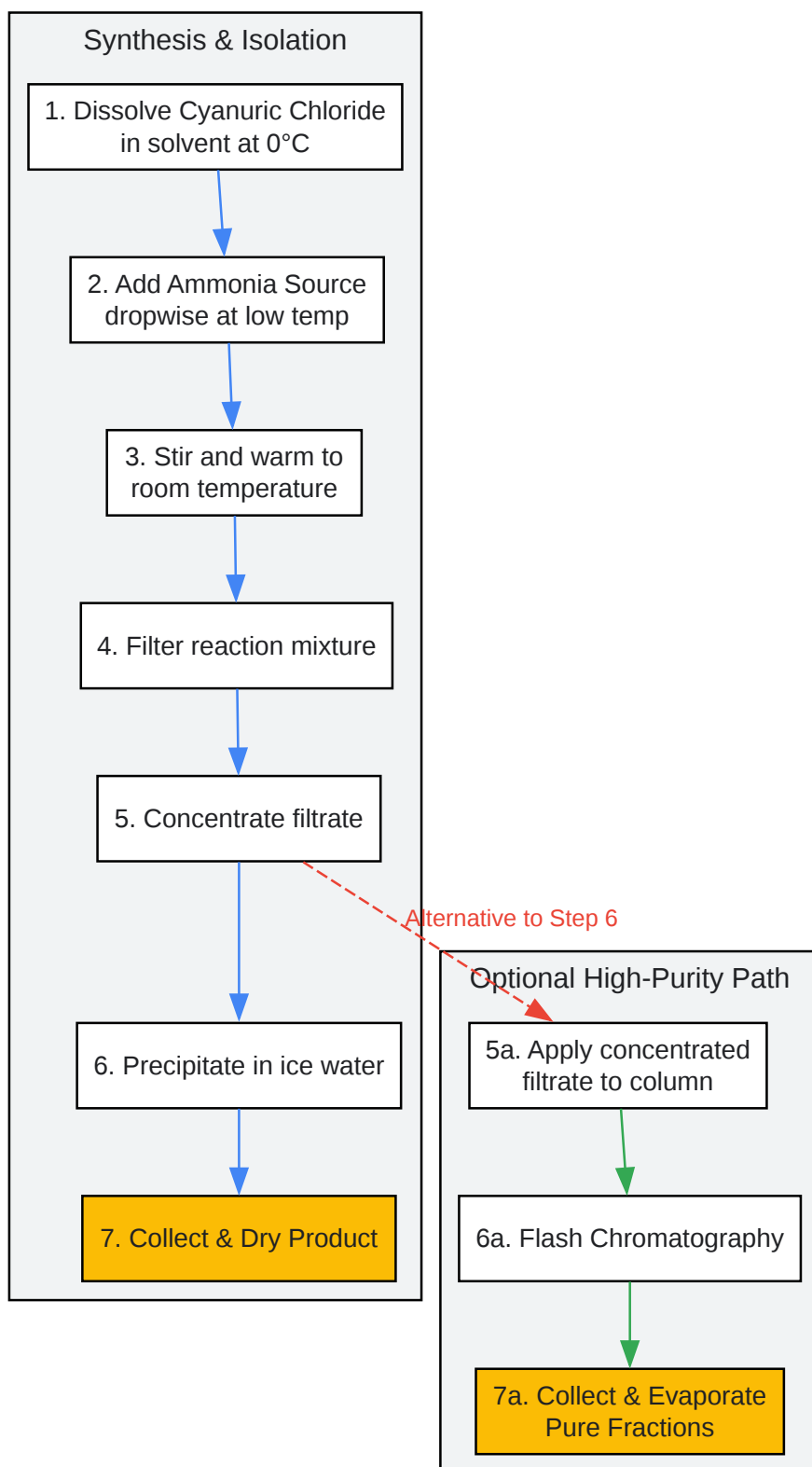
Visualizations

The following diagrams illustrate key logical and experimental workflows related to **2-Amino-4,6-dichlorotriazine**.



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Caption: Synthetic pathway of **2-Amino-4,6-dichlorotriazine**.



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Caption: Experimental workflow for synthesis and purification.

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